Technical Support Center: 2-(4-Ethylphenyl)azepane Optimization

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Compound of Interest	
Compound Name:	*2-(4-Ethylphenyl)azepane*
CAS No.:	*383131-12-2*
Cat. No.:	*B11896111*

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Ticket Status: Open | Topic: Metabolic Instability & Half-Life Extension Assigned Specialist: Senior Application Scientist, Medicinal Chemistry Division[1]

Diagnostic: Why is my compound disappearing?

User Issue: "In human liver microsome (HLM) assays, **2-(4-Ethylphenyl)azepane** shows a half-life (

) of <15 minutes. We see rapid formation of a +16 Da metabolite."

Root Cause Analysis: The structural motif of **2-(4-Ethylphenyl)azepane** contains two primary "metabolic soft spots" (toxophores) susceptible to Phase I metabolism by Cytochrome P450 enzymes (primarily CYP2D6 and CYP3A4).[1]

- Benzylic Oxidation (Primary Failure Point): The ethyl group attached to the phenyl ring is electronically activated.[1] CYP enzymes rapidly abstract a hydrogen atom from the benzylic carbon (the carbon attached directly to the ring), leading to hydroxylation (+16 Da). This alcohol is often further oxidized to a ketone or carboxylic acid, rendering the molecule inactive or rapidly excreted.

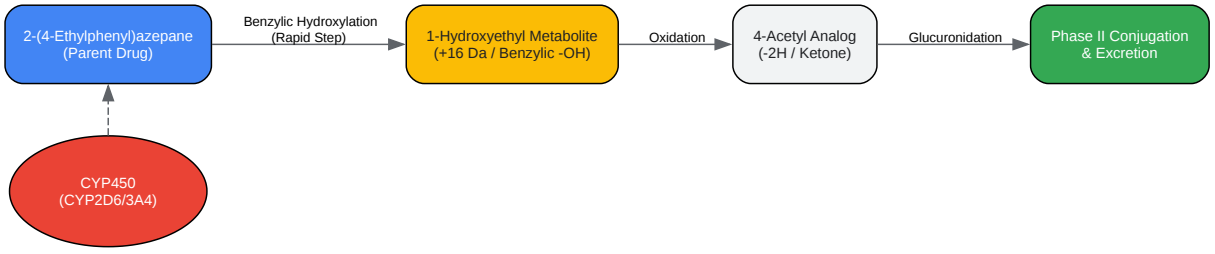
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- N-Oxidation/Dealkylation: The secondary amine within the azepane ring is a target for N-oxidation or

  -carbon hydroxylation, potentially leading to ring-opening, though this is usually slower than benzylic oxidation in alkyl-substituted aromatics.[1]

Visualization: Metabolic Clearance Pathway

The following diagram illustrates the primary clearance mechanism you are likely observing.[1]



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Figure 1: Primary metabolic cascade.[1] The rapid conversion to the hydroxyethyl metabolite is the rate-limiting step determining intrinsic clearance.[1]

Mitigation Strategies: Engineering Stability

To address the instability diagnosed above, we recommend three specific structural modifications (Bioisosteric Replacement).

Strategy A: Deuteration (The "Heavy" Atom Effect)

Replace the benzylic hydrogens on the ethyl group with deuterium.[1]

- Mechanism: The Carbon-Deuterium (C-D) bond is significantly stronger than the Carbon-Hydrogen (C-H) bond.[1] This exploits the Primary Kinetic Isotope Effect (KIE), making it harder for the CYP heme iron to abstract the atom.

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- Recommendation: Synthesize 2-(4-(1,1-dideuteroethyl)phenyl)azepane.
- Expected Outcome: 2–5x increase in

  without changing binding affinity.

Strategy B: Fluorination (Metabolic Blocking)

Introduce fluorine atoms at the benzylic position or the terminal methyl group.[1]

- Mechanism: Fluorine is metabolically inert to oxidative attack at that position and withdraws electron density, deactivating the ring slightly.[1]
- Recommendation:2-(4-(1,1-difluoroethyl)phenyl)azepane.
- Caveat: This alters the

  and lipophilicity (LogD), which may affect blood-brain barrier (BBB) penetration.[1]

Strategy C: Ring Constraint (Azepane Modification)

If N-oxidation is the secondary clearance route, increase steric hindrance around the nitrogen.[1]

- Recommendation: Methylation at the 2-position of the azepane ring (alpha to the nitrogen) or N-methylation (though N-methyl groups are also liable to demethylation).[1]

Comparative Data: Predicted Stability

Compound Variant	Modification	Predicted (HLM)	(µL/min/mg)	Risk
Parent	None	12 min	>50 (High)	Rapid Clearance
Analog A	-Benzylic	35-45 min	15-20 (Med)	Low (Maintains Affinity)
Analog B	-Fluorination	>60 min	<10 (Low)	Med (Alters Physicochemistry)

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Validation Protocol: Microsomal Stability Assay

Use this Standard Operating Procedure (SOP) to validate your improvements. This protocol is designed to minimize variability in azepane-class compounds.[1]

Materials Required:

- Pooled Human Liver Microsomes (HLM) (20 mg/mL protein conc.)[1]
- NADPH Regenerating System (or 10 mM NADPH solution)
- Phosphate Buffer (100 mM, pH 7.4)
- Stop Solution: Acetonitrile containing Internal Standard (e.g., Tolbutamide or Verapamil-d6).[1]

Step-by-Step Workflow:

- Preparation:
  - Dilute test compound to 1 µM in Phosphate Buffer (final DMSO < 0.1%).
  - Prepare HLM solution to yield a final assay concentration of 0.5 mg/mL.
- Pre-Incubation:
  - Mix Compound + Microsomes.[1][2][3][4][5][6] Incubate at 37°C for 5 minutes (allows enzyme-substrate binding).
- Initiation:
  - Add NADPH (1 mM final conc) to initiate the reaction.[4]
  - Control: Run a parallel set adding Buffer instead of NADPH (Negative Control).[1]
- Sampling:
  - At T=0, 5, 15, 30, and 60 minutes, remove 50 µL aliquots.

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- Quenching:
  - Immediately dispense aliquot into 150 µL Stop Solution (Acetonitrile) to precipitate proteins.[1] Vortex vigorously.
- Analysis:
  - Centrifuge at 4,000g for 10 mins. Analyze supernatant via LC-MS/MS. Monitor the Parent [M+H]+ transition.

Calculation of Intrinsic Clearance (

):

Frequently Asked Questions (FAQs)

Q: Can I use rat microsomes (RLM) instead of human? A: Yes, but be cautious.[1] Rodents often have higher esterase activity and slightly different CYP isoform specificity (e.g., CYP2D1/2 in rats vs. CYP2D6 in humans).[1] For 4-ethylphenyl compounds, RLM generally predicts human clearance trends well, but absolute values may differ.[1]

Q: Why does the azepane ring matter compared to a piperidine? A: Azepanes (7-membered rings) are more lipophilic and conformationally flexible than piperidines (6-membered).[1] This increased lipophilicity often drives higher non-specific binding to microsomes, which can artificially lower calculated clearance.[1] Ensure you calculate the unbound intrinsic clearance (

) by measuring fraction unbound (

) in the incubation.

Q: I see a metabolite with +14 Da. What is it? A: This is likely a carbonyl formation (oxidation of methylene to ketone, +14 Da net change from parent if 2H are lost and O is added, usually represented as +16-2).[1] Alternatively, if you have an N-methyl group, +14 Da is not standard; usually, N-demethylation is -14 Da. If you see +16 Da, it is hydroxylation.

Q: How do I store the **2-(4-Ethylphenyl)azepane** stock solution? A: Store as a hydrochloride salt at -20°C. Free bases of azepanes can absorb atmospheric

to form carbamates or oxidize slowly in air.[1]

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